

A Comprehensive Technical Guide to Potassium Octanoate (CAS 764-71-6)

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Compound of Interest

Compound Name: *potassium;octanoate*

Cat. No.: *B7821990*

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Abstract

Potassium octanoate (CAS 764-71-6), the potassium salt of octanoic acid, is a versatile compound with significant applications across various scientific and industrial domains.^{[1][2]} This technical guide provides an in-depth overview of its chemical and physical properties, synthesis, and key applications, with a particular focus on its emerging roles in biomedical research and drug development. This document details its involvement in critical biological processes such as ghrelin octanoylation and the modulation of intestinal health through AMP-activated protein kinase (AMPK) signaling and the mitigation of oxidative stress. Detailed experimental protocols and visual representations of signaling pathways are provided to facilitate further research and application development.

Chemical and Physical Properties

Potassium octanoate is a white to off-white, crystalline powder that is soluble in water.^[2] It is also known by several synonyms, including potassium caprylate and potassium n-octanoate.^[3]

Property	Value	Reference
Chemical Formula	C ₈ H ₁₅ KO ₂	[3]
Molecular Weight	182.30 g/mol	[3]
CAS Number	764-71-6	[3]
Appearance	White to off-white powder or crystalline solid	[2]
Boiling Point	239.3 °C at 760 mmHg	[3]
Melting Point	16.5 °C	[3]
Solubility in Water	Soluble. One source indicates 0.068 g/100 g at 20°C, while another suggests it is essentially miscible.	[4][5]
Solubility in Organic Solvents	Freely soluble in alcohol, chloroform, ether, carbon disulfide, petroleum ether, and glacial acetic acid.	[4]
pKa (of octanoic acid)	~4.89	
LogP (octanoic acid)	3.05	

Synthesis

Potassium octanoate is typically synthesized through the neutralization of octanoic acid with a potassium base, such as potassium hydroxide.

General Laboratory Synthesis Protocol

- **Dissolution:** Dissolve octanoic acid in a suitable solvent, such as ethanol.
- **Neutralization:** Slowly add a stoichiometric amount of potassium hydroxide solution in the same solvent to the octanoic acid solution while stirring. The reaction is exothermic.

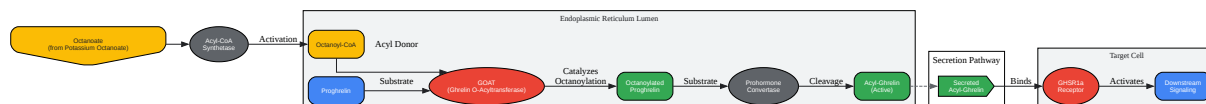
- **Precipitation/Crystallization:** The potassium octanoate salt will precipitate out of the solution. The process can be aided by cooling the reaction mixture.
- **Isolation:** The precipitate is collected by filtration.
- **Purification:** The collected solid is washed with a cold solvent to remove any unreacted starting materials and then dried under vacuum to yield pure potassium octanoate.

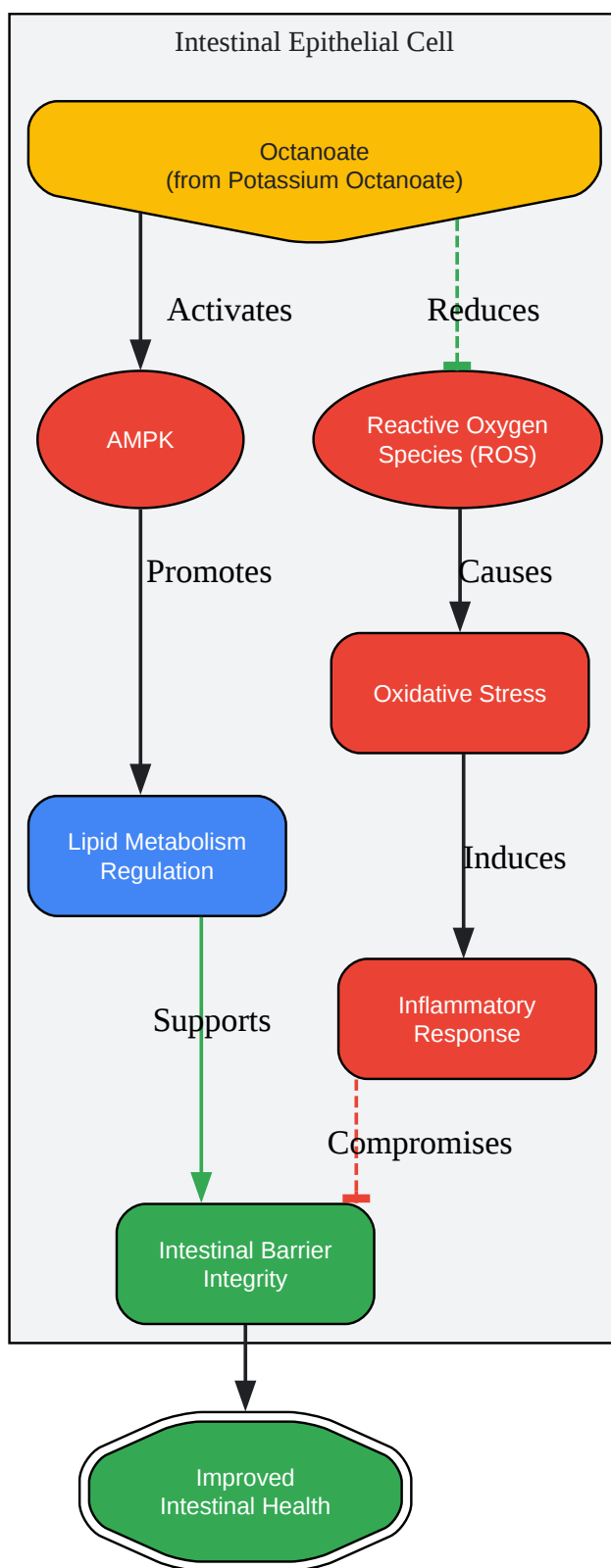
Applications in Research and Drug Development

Potassium octanoate has garnered significant interest in the scientific community for its diverse biological activities and potential therapeutic applications.

Role in Ghrelin Octanoylation

Ghrelin, an orexigenic peptide hormone, requires octanoylation at its third serine residue for its biological activity. This post-translational modification is catalyzed by the enzyme ghrelin O-acyltransferase (GOAT). Potassium octanoate serves as a source of the octanoyl group in this crucial reaction.





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